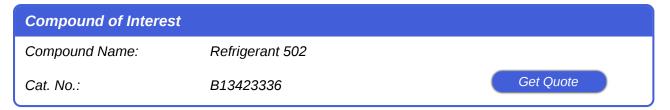


# A Technical Guide to the Ozone Depletion Potential of Refrigerant 502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Ozone Depletion Potential (ODP) of **Refrigerant 502** (R-502). It details the chemical composition of R-502, the individual ODPs of its constituent components, and the methodology for calculating the ODP of the refrigerant blend. This document is intended to serve as a reference for professionals requiring detailed information on the environmental impact of this historically significant refrigerant.

## **Introduction to Ozone Depletion Potential (ODP)**

The Ozone Depletion Potential (ODP) of a chemical compound is a relative measure of its effectiveness in degrading the stratospheric ozone layer. The reference substance is trichlorofluoromethane (CFC-11 or R-11), which is assigned an ODP of 1.0.[1][2] The ODP of a substance is calculated as the ratio of the global ozone loss due to that substance compared to the global ozone loss caused by the same mass of CFC-11.[3][4]

## **Chemical Composition of Refrigerant 502**

**Refrigerant 502** is an azeotropic refrigerant blend, meaning its liquid and vapor phases have the same composition at equilibrium. It is composed of two individual refrigerant compounds:

- Chlorodifluoromethane (HCFC-22 or R-22)
- Chloropentafluoroethane (CFC-115 or R-115)



The standard composition of R-502 is a mixture of these two components in the following mass percentages:

Component	Chemical Formula	ASHRAE #	Mass Percentage (%)
Chlorodifluoromethan e	CHCIF <sub>2</sub>	R-22	48.8%
Chloropentafluoroetha ne	C2ClF5	R-115	51.2%

# Ozone Depletion Potential of R-502 and its Components

The ODP of a refrigerant blend is determined by the mass-weighted average of the ODPs of its individual components.[3]

## **ODP of Individual Components**

- R-22 (Chlorodifluoromethane): As a hydrochlorofluorocarbon (HCFC), R-22 contains
  hydrogen, which makes it less stable in the atmosphere compared to chlorofluorocarbons
  (CFCs). This leads to a lower ODP. The ODP of R-22 is 0.055.[5][6][7][8]
- R-115 (Chloropentafluoroethane): As a CFC, R-115 is a stable compound that can reach the stratosphere, where it releases chlorine and contributes significantly to ozone depletion. The ODP of R-115 is 0.6.[6][9][10]

## **Calculated ODP of Refrigerant 502**

The ODP of R-502 is calculated as follows:

ODPR-502 = (Mass % of R-22 × ODPR-22) + (Mass % of R-115 × ODPR-115) ODPR-502 =  $(0.488 \times 0.055) + (0.512 \times 0.6)$  ODPR-502 = 0.02684 + 0.3072 ODPR-502  $\approx 0.334$ 

The officially recognized ODP for **Refrigerant 502** is approximately 0.33.[8][11]



## **Data Summary**

The following table summarizes the key quantitative data regarding the Ozone Depletion Potential of **Refrigerant 502** and its components.

Refrigera nt	ASHRAE #	Chemical Formula	Туре	Mass Percenta ge in R- 502 (%)	Individual ODP	Weighted ODP Contributi on
Chlorodiflu oromethan e	R-22	CHCIF <sub>2</sub>	HCFC	48.8%	0.055	0.02684
Chloropent afluoroetha ne	R-115	C2ClF5	CFC	51.2%	0.6	0.3072
Refrigerant 502	R-502	Mixture	CFC Blend	100%	~0.33	~0.334

## **Experimental Protocols for ODP Determination**

The determination of Ozone Depletion Potential is not based on a single direct experimental measurement but rather on complex atmospheric modeling and laboratory measurements of chemical kinetics. The process generally involves:

- Laboratory Studies: Measuring the absorption cross-sections of ultraviolet (UV) radiation for the substance and the rate constants for its reaction with hydroxyl radicals (OH) and other atmospheric species. This data helps determine the atmospheric lifetime of the compound.
- Atmospheric Modeling: Using sophisticated 2-D and 3-D computer models that simulate the transport and chemistry of the substance in the troposphere and stratosphere. These models incorporate data on atmospheric circulation, solar radiation, and the concentrations of other trace gases.
- Calculation of ODP: The models are run to simulate the release of a certain mass of the substance and the resulting ozone depletion over its atmospheric lifetime. This is then

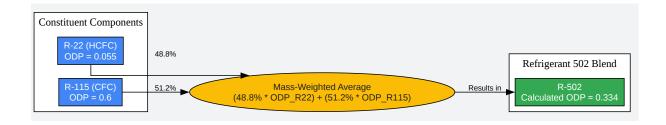


compared to the modeled ozone depletion from the release of the same mass of CFC-11 to calculate the ODP ratio.

Due to the historical nature of R-502 and its components, the specific foundational experimental data would be found in scientific literature from the 1970s and 1980s, leading up to and following the establishment of the Montreal Protocol.

#### **Visualization of ODP Calculation for R-502**

The following diagram illustrates the logical relationship for the calculation of the Ozone Depletion Potential of **Refrigerant 502** from its constituent components.



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ODP Calculation for Refrigerant 502

## Conclusion

**Refrigerant 502**, an azeotropic blend of R-22 and R-115, has a significant Ozone Depletion Potential of approximately 0.33. This is primarily due to its high concentration of R-115, a chlorofluorocarbon with a high ODP. The production and use of R-502 have been phased out under the Montreal Protocol due to its harmful effects on the stratospheric ozone layer. Understanding the ODP of such legacy refrigerants remains crucial for environmental science and for the ongoing management of existing refrigeration systems that may still contain these substances.



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